

"Cross-reactivity of Cap-dependent endonuclease-IN-12 with other endonucleases"

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Compound of Interest		
Compound Name:	Cap-dependent endonuclease-IN- 12	
Cat. No.:	B12410010	Get Quote

Comparative Analysis of Cap-Dependent Endonuclease Inhibitor Specificity

A Guide for Researchers in Virology and Drug Discovery

This guide provides a comparative overview of the cross-reactivity of influenza virus capdependent endonuclease (CEN) inhibitors, with a focus on providing a framework for evaluating the selectivity of compounds like **Cap-dependent endonuclease-IN-12**. Due to the limited publicly available cross-reactivity data for **Cap-dependent endonuclease-IN-12**, this document utilizes Baloxavir Acid, the active metabolite of the FDA-approved drug Baloxavir Marboxil, as a representative CEN inhibitor to illustrate a typical selectivity profile.

The influenza virus CEN, a key component of the viral RNA polymerase complex, is essential for viral transcription, making it a prime target for antiviral drug development.[1][2] A critical aspect in the preclinical evaluation of any CEN inhibitor is its selectivity for the viral enzyme over host-cell endonucleases and endonucleases from other pathogens. High selectivity is crucial for minimizing off-target effects and potential toxicity.

Understanding the Mechanism: The Cap-Snatching Process

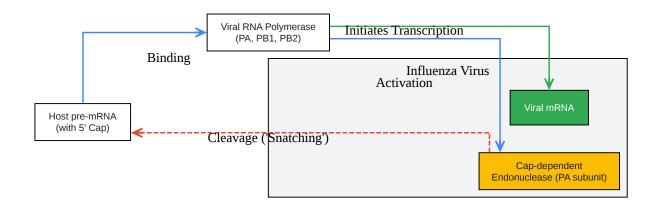


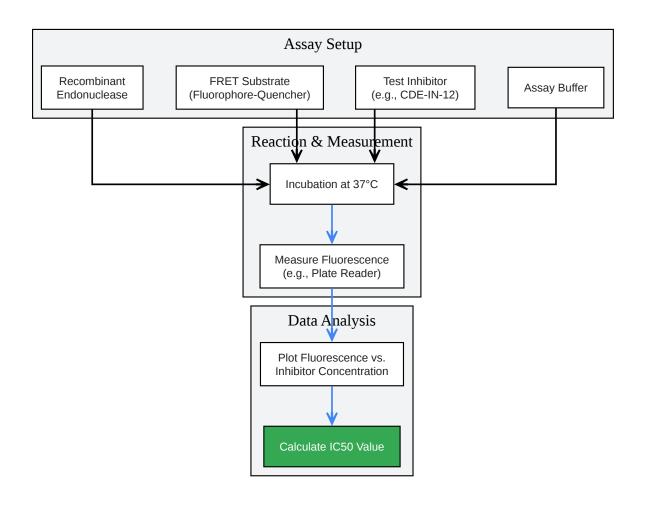




Influenza virus hijacks the host cell's transcriptional machinery through a process known as "cap-snatching." The viral CEN cleaves the 5' cap from host pre-mRNAs, which is then used as a primer to initiate the synthesis of viral mRNAs. CEN inhibitors block this crucial step, thereby inhibiting viral replication.[2]







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References

- 1. A Novel Endonuclease Inhibitor Exhibits Broad-Spectrum Anti-Influenza Virus Activity In Vitro - PMC [pmc.ncbi.nlm.nih.gov]
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